

# In-depth Technical Guide: 2,4,6-Triethylaniline

## (CAS Number: 19779-32-9)

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### Compound of Interest

Compound Name: Triethylaniline

Cat. No.: B8750266

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Disclaimer: An extensive search of publicly available scientific literature and chemical databases reveals a significant scarcity of in-depth technical data for 2,4,6-**triethylaniline**. While basic identification and general uses are documented, detailed experimental protocols, quantitative biological data, and comprehensive safety profiles are not readily available. This guide compiles all the accessible information and highlights the areas where data is lacking.

## Core Compound Information

2,4,6-**Triethylaniline** is an aromatic amine with the CAS number 19779-32-9. It is characterized by an aniline core substituted with three ethyl groups at the 2, 4, and 6 positions of the benzene ring.

Table 1: Physicochemical Properties of 2,4,6-**Triethylaniline**

Property	Value	Source
CAS Number	19779-32-9	N/A
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N	N/A
Molecular Weight	177.29 g/mol	N/A
Appearance	Colorless to pale yellow liquid	[1]
Odor	Distinct amine odor	[1]
Solubility	Soluble in organic solvents; limited solubility in water.	[1]
LogP	3.5372	[2]
PSA	26.02 Å <sup>2</sup>	[2]
Exact Mass	177.152 g/mol	[2]

## Synthesis and Manufacturing

Detailed, step-by-step experimental protocols for the synthesis of 2,4,6-**triethylaniline** are not well-documented in readily accessible scientific literature. General synthetic approaches for substituted anilines typically involve the nitration of the corresponding substituted benzene, followed by the reduction of the nitro group to an amine. A patent for a related process involving the production of 2,6-dialkylanilines mentions 2,4,6-**triethylaniline** as a component in a reaction mixture, but does not provide a direct synthesis protocol.

## Applications in Research and Industry

The primary documented application of 2,4,6-**triethylaniline** is as an intermediate in chemical synthesis. Its nucleophilic nature makes it a reactant in the production of various organic compounds.

Key Applications:

- **Dyes and Pigments:** It serves as a precursor in the manufacturing of certain dyes and pigments.[1]

- Organic Synthesis: It is used as a building block for more complex organic molecules.<sup>[1]</sup>

No specific applications in drug development or as a key component in named pharmaceutical compounds were identified in the literature search.

## Biological Activity and Toxicology

There is a significant lack of specific toxicological and biological activity data for 2,4,6-**triethylaniline**. As an aromatic amine, it is generally advised to handle it with care due to the potential for toxicity and carcinogenicity associated with this class of compounds.<sup>[1]</sup> However, no quantitative data such as LD50 values or detailed studies on its metabolic pathways or interaction with biological signaling pathways were found.

General Safety and Handling:

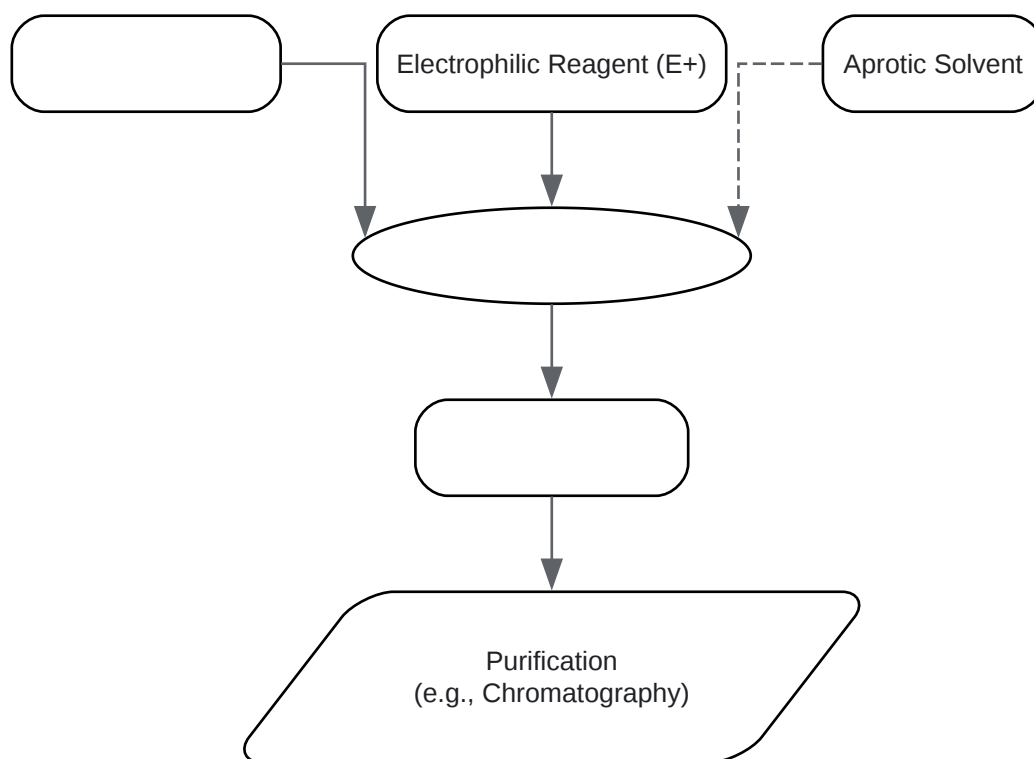
- Due to its potential toxicity, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.
- Work should be conducted in a well-ventilated area or under a fume hood.

## Spectral and Analytical Data

No publicly available NMR, IR, or Mass Spectrometry spectra specifically for 2,4,6-**triethylaniline** were found during the literature search. For researchers requiring this information, analytical characterization of a purchased sample would be necessary.

## Logical Relationships and Workflows

Due to the absence of detailed experimental protocols or descriptions of its use in complex synthetic or biological pathways, no logical workflow or signaling pathway diagrams could be generated. A generalized workflow for the potential synthesis of a derivative from 2,4,6-**triethylaniline** is presented below as a conceptual illustration.



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Caption: Conceptual workflow for a nucleophilic substitution reaction.

## Conclusion

While 2,4,6-**triethylaniline** is a commercially available chemical intermediate, there is a notable lack of comprehensive technical information in the public domain. Researchers and drug development professionals interested in this compound will likely need to perform their own analytical characterization, synthesis optimization, and toxicological assessments. The information provided herein represents the extent of the data that could be retrieved from a thorough search of scientific and chemical databases.

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## References

- 1. US4219503A - Process for producing 2,6-dialkylanilines - Google Patents [patents.google.com]
- 2. 2,4,6-Trimethylaniline - Wikipedia [en.wikipedia.org]
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